

An In-Depth Technical Guide to 2-[4-(sec-Butyl)phenoxy]acetic Acid

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Compound of Interest

Compound Name: 2-[4-(Sec-butyl)phenoxy]acetic acid

CAS No.: 4917-89-9

Cat. No.: B185457

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2-[4-(sec-butyl)phenoxy]acetic acid**, a substituted phenoxyacetic acid of interest in synthetic chemistry and potentially in the development of biologically active molecules. This document consolidates available information on its chemical identity, structure, and synthesis. Due to the limited availability of specific experimental data for this compound, this guide leverages data from closely related analogs to provide predictive insights into its physicochemical and spectroscopic properties. A detailed, field-proven protocol for its synthesis via the Williamson ether synthesis is presented, offering a practical framework for researchers. This guide is intended to be a foundational resource for scientists working with or considering the use of this and related compounds in their research endeavors.

Chemical Identity and Structure

2-[4-(sec-butyl)phenoxy]acetic acid is an aromatic carboxylic acid. The core structure consists of a phenoxyacetic acid moiety substituted with a sec-butyl group at the para position (position 4) of the phenyl ring.

- Chemical Name: **2-[4-(sec-butyl)phenoxy]acetic acid**
- CAS Number: 4917-89-9
- Molecular Formula: $C_{12}H_{16}O_3$
- Molecular Weight: 208.25 g/mol

Structural Representation

The structure of **2-[4-(sec-butyl)phenoxy]acetic acid** is characterized by a chiral center in the sec-butyl group, meaning it can exist as a racemic mixture of (R) and (S) enantiomers.

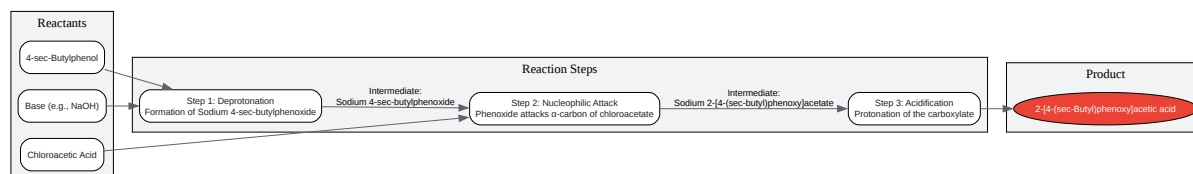
Caption: 2D structure of **2-[4-(sec-butyl)phenoxy]acetic acid**.

Synthesis of 2-[4-(sec-Butyl)phenoxy]acetic Acid

The most direct and widely employed method for the synthesis of **2-[4-(sec-butyl)phenoxy]acetic acid** is the Williamson ether synthesis. This well-established S_N2 reaction involves the nucleophilic substitution of a halide by an alkoxide or, in this case, a phenoxide.

Synthesis Pathway

The synthesis proceeds in two conceptual steps: the deprotonation of the starting phenol to form a highly nucleophilic phenoxide, followed by the reaction of this phenoxide with an α -halo acid.



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Caption: Williamson ether synthesis workflow for **2-[4-(sec-butyl)phenoxy]acetic acid**.

Experimental Protocol

This protocol is adapted from established procedures for the synthesis of analogous phenoxyacetic acids.^{[1][2]}

Materials:

- 4-sec-Butylphenol
- Chloroacetic acid
- Sodium hydroxide (NaOH) or Potassium hydroxide (KOH)
- Hydrochloric acid (HCl), concentrated
- Diethyl ether (or other suitable extraction solvent)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Deionized water

Procedure:

- **Phenoxide Formation:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, dissolve 4-sec-butylphenol in an aqueous solution of sodium hydroxide (a molar excess of NaOH is recommended). Stir the mixture until the phenol is completely dissolved, forming the sodium 4-sec-butylphenoxide solution.
- **Reaction with Chloroacetic Acid:** To the phenoxide solution, add a solution of chloroacetic acid in water (a slight molar excess relative to the phenol is often used).
- **Reflux:** Heat the reaction mixture to reflux and maintain for 1-2 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Work-up - Acidification:** After cooling the reaction mixture to room temperature, carefully acidify it with concentrated hydrochloric acid until the pH is strongly acidic (pH 1-2). This will precipitate the crude **2-[4-(sec-butyl)phenoxy]acetic acid**.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous phase with diethyl ether (3x volumes). Combine the organic extracts.
- **Washing:** Wash the combined organic layers with water and then with a saturated sodium bicarbonate solution to remove any unreacted chloroacetic acid. The product will be extracted into the aqueous bicarbonate layer as its sodium salt.
- **Isolation of Product:** Separate the aqueous bicarbonate layer and re-acidify with concentrated HCl to precipitate the purified product.
- **Drying:** Filter the solid product, wash with cold water, and dry under vacuum.
- **Recrystallization (Optional):** For higher purity, the product can be recrystallized from a suitable solvent system, such as ethanol/water.

Physicochemical and Spectroscopic Properties

While specific experimental data for **2-[4-(sec-butyl)phenoxy]acetic acid** is not widely available in the literature, we can infer its properties from available data and by comparison with its close structural analog, 2-(4-tert-butyl)phenoxyacetic acid (CAS 1798-04-5).^{[3][4]}

Property	Value / Description
Appearance	Expected to be a white to off-white solid.[5]
Solubility	Low solubility in water; soluble in organic solvents like ethanol, acetone, and diethyl ether. [5]
Melting Point	Not reported. For comparison, the melting point of 2-(4-tert-butyl)phenoxyacetic acid is 96 °C.[4]
pKa	Expected to be in the range of typical carboxylic acids (~3-5).

Spectroscopic Data (Predicted and Analog Comparison)

No experimental spectra for **2-[4-(sec-butyl)phenoxy]acetic acid** were found in the searched databases. The following are predicted key features and a comparison with the tert-butyl analog.

¹H NMR Spectroscopy (Predicted):

- ~10-12 ppm: A broad singlet corresponding to the carboxylic acid proton (-COOH).
- ~6.8-7.2 ppm: Aromatic protons on the phenyl ring, likely showing an AA'BB' splitting pattern characteristic of a 1,4-disubstituted benzene.
- ~4.6 ppm: A singlet for the two protons of the methylene group (-OCH₂-).
- ~2.5 ppm: A multiplet for the methine proton of the sec-butyl group (-CH-).
- ~1.5 ppm: A multiplet for the methylene protons of the sec-butyl group (-CH₂-).
- ~1.2 ppm: A doublet for the methyl group adjacent to the methine in the sec-butyl group.
- ~0.8 ppm: A triplet for the terminal methyl group of the sec-butyl group.

¹³C NMR Spectroscopy (Predicted):

- ~170-175 ppm: Carbonyl carbon of the carboxylic acid.
- ~155 ppm: Aromatic carbon attached to the ether oxygen.
- ~140 ppm: Aromatic carbon attached to the sec-butyl group.
- ~115-130 ppm: Other aromatic carbons.
- ~65 ppm: Methylene carbon of the ether linkage (-OCH₂-).
- ~20-40 ppm: Carbons of the sec-butyl group.

Infrared (IR) Spectroscopy (Predicted Key Absorptions):

- 2500-3300 cm⁻¹: A broad O-H stretch from the carboxylic acid.
- ~1700 cm⁻¹: A strong C=O stretch from the carboxylic acid.
- ~1600, ~1500 cm⁻¹: C=C stretching vibrations of the aromatic ring.
- ~1250 cm⁻¹: Asymmetric C-O-C stretch of the ether.
- ~1050 cm⁻¹: Symmetric C-O-C stretch of the ether.

Mass Spectrometry (Predicted):

- Molecular Ion (M⁺): m/z = 208.
- Key Fragmentation: Loss of the carboxylic acid group, and fragmentation of the sec-butyl chain. A prominent peak corresponding to the 4-sec-butylphenoxide radical ion would be expected.

Applications and Biological Activity

While specific research on the biological activities of **2-[4-(sec-butyl)phenoxy]acetic acid** is limited, the broader class of phenoxyacetic acids has well-documented applications.

Herbicidal Activity

Phenoxyacetic acids, such as 2,4-D (2,4-dichlorophenoxyacetic acid) and MCPA (2-methyl-4-chlorophenoxyacetic acid), are widely used as systemic herbicides that mimic the plant growth hormone auxin, causing uncontrolled growth and eventual death in broadleaf weeds.[6] It is plausible that **2-[4-(sec-butyl)phenoxy]acetic acid** could exhibit similar, albeit likely modulated, herbicidal properties.

Potential in Drug Development and Research

The phenoxyacetic acid scaffold is present in various pharmaceutically active compounds. For instance, derivatives have been investigated for their potential as peroxisome proliferator-activated receptor (PPAR) agonists, which are targets for drugs used to treat metabolic disorders like dyslipidemia and type 2 diabetes.[2] The lipophilic sec-butyl group could influence the compound's ability to interact with biological membranes and protein binding pockets.

The compound also serves as a valuable intermediate in organic synthesis, allowing for further functionalization of the carboxylic acid group to form esters, amides, and other derivatives for screening in drug discovery programs.[7]

Safety and Handling

Based on data for analogous compounds, **2-[4-(sec-butyl)phenoxy]acetic acid** should be handled with care.

- Hazards: May cause skin and serious eye irritation. May cause respiratory irritation.[4]
- Personal Protective Equipment (PPE): Safety glasses, gloves, and a lab coat should be worn. Work in a well-ventilated area or a fume hood.
- Storage: Store in a cool, dry place away from incompatible materials such as strong oxidizing agents.

Conclusion

2-[4-(sec-butyl)phenoxy]acetic acid, identified by CAS number 4917-89-9, is a readily synthesizable compound via the Williamson ether synthesis. While specific experimental characterization and biological activity data are scarce in the public domain, its structural

similarity to well-studied phenoxyacetic acids suggests potential applications in agrochemicals and as a scaffold in medicinal chemistry. This guide provides the foundational chemical information and a robust synthesis protocol to enable further research into the properties and potential applications of this molecule. Future work should focus on obtaining detailed spectroscopic and biological data to fully characterize this compound and unlock its potential.

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